

Personal protective equipment for handling 2-Hydroxy-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzaldehyde

Cat. No.: B105151

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Essential Safety and Handling Guide for 2-Hydroxy-3-nitrobenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxy-3-nitrobenzaldehyde**, ensuring the safety of laboratory personnel and the integrity of research.

Hazard Identification and Quantitative Data

2-Hydroxy-3-nitrobenzaldehyde is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, a skin irritant, a serious eye irritant, and may cause respiratory irritation.^{[1][2]} Adherence to the safety protocols outlined below is mandatory to minimize risk.

Table 1: Physical, Chemical, and Hazard Properties of **2-Hydroxy-3-nitrobenzaldehyde**

Property	Value	Citations
Physical State	Powder Solid	[1]
Appearance	Dark yellow	[1]
Molecular Formula	C ₇ H ₅ NO ₄	[2][3]
Molecular Weight	167.12 g/mol	[2]
Melting Point	105 - 110 °C (221 - 230 °F)	[1]
Storage Class	11 (Combustible Solids)	[4]
GHS Hazard Statements	H302, H315, H319, H335	[2]
Hazard Classifications	Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific target organ toxicity — single exposure (Category 3)	[1][2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against chemical exposure. The following PPE is mandatory when handling **2-Hydroxy-3-nitrobenzaldehyde**:

- Eye and Face Protection: Wear chemical safety goggles with side shields conforming to EN166 (EU) or NIOSH (US) standards.[5] A face shield may be required for operations with a higher risk of splashing.[1]
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves that have been inspected prior to use.[5] For special purposes, it is recommended to check the chemical resistance with the glove supplier.[4][6]
 - Lab Coat: A clean, buttoned lab coat must be worn to protect from skin contact.

- Protective Clothing: For larger quantities or tasks with a higher exposure risk, additional protective clothing may be necessary.[\[1\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or higher is required. Ensure adequate ventilation in the work area.[\[4\]](#)[\[7\]](#)

Operational Plan: Safe Handling Protocol

A systematic approach to handling **2-Hydroxy-3-nitrobenzaldehyde** is crucial for safety.

Step 1: Preparation

- Ensure the work area, such as a chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Locate the nearest safety shower and eyewash station before beginning work.
- Have an appropriate spill kit readily accessible.

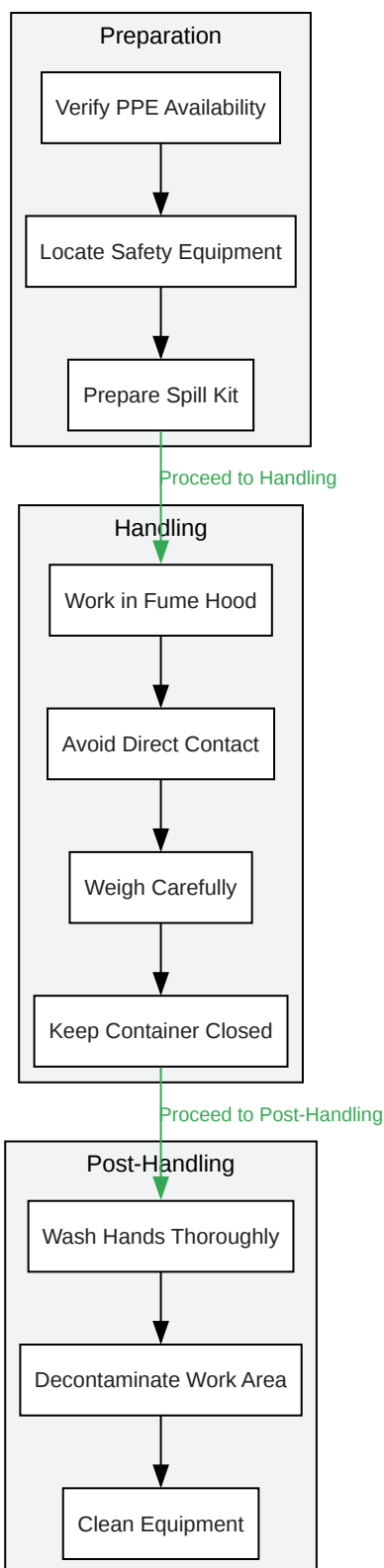
Step 2: Handling the Chemical

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of dust.[\[4\]](#)
- Avoid all direct contact with the chemical.[\[1\]](#)
- Do not breathe in the dust.[\[1\]](#)
- When weighing the powder, do so carefully to avoid creating airborne dust.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[8\]](#)

Step 3: Post-Handling

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[5\]](#)
- Decontaminate the work surface.

- Clean all equipment used during the procedure.
- Remove and wash contaminated clothing before reuse.[8]



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Caption: Workflow for Safe Handling of **2-Hydroxy-3-nitrobenzaldehyde**.

Disposal Plan

Proper disposal of **2-Hydroxy-3-nitrobenzaldehyde** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Segregation

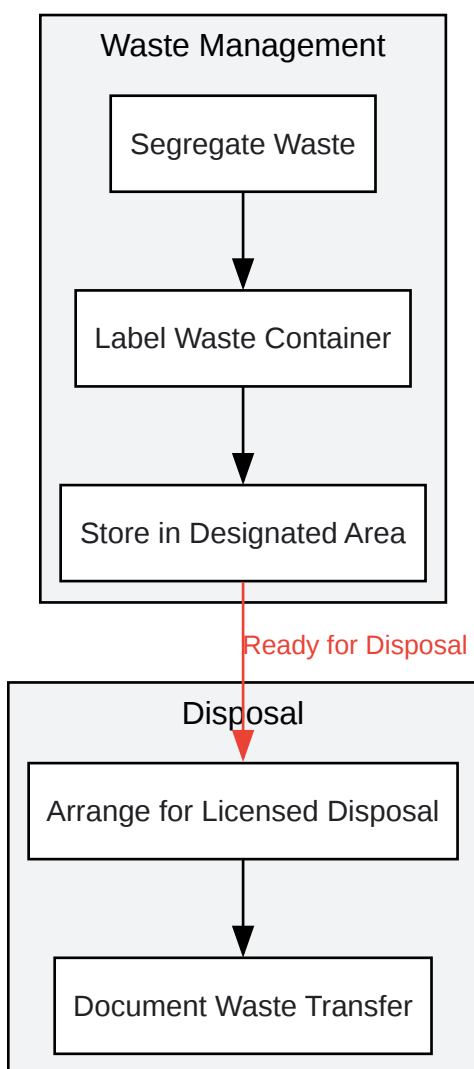
- Do not mix **2-Hydroxy-3-nitrobenzaldehyde** waste with other waste streams.
- Keep all chemical waste in its original or a clearly labeled, suitable, and closed container.^[5]
^[7]

Step 2: Chemical Inactivation/Treatment (If applicable and safe)

- For larger quantities, consider dissolving or mixing the material with a combustible solvent for incineration. This should only be performed by trained personnel in a designated facility.
^[5]

Step 3: Final Disposal

- Dispose of the chemical waste through a licensed disposal company.^[1]^[5]
- The container must be disposed of as hazardous waste.^[6]
- Do not let the product enter drains or the environment.^[1]^[5]



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Caption: Disposal Workflow for **2-Hydroxy-3-nitrobenzaldehyde**.

First-Aid Measures

In the event of exposure, immediate action is crucial.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[1]

- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[1] If skin irritation occurs, get medical advice/attention.[5]
- Inhalation: Move the person to fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1] Seek medical attention.[1]
- Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell.[1][9] Rinse mouth.[9] Never give anything by mouth to an unconscious person.[5][8]

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